

5-Phenylcinnoline: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 5-Phenylcinnoline

Cat. No.: B11897573

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This guide provides a comprehensive technical overview of **5-Phenylcinnoline**, a heterocyclic aromatic compound of interest in medicinal chemistry and drug development. While specific public data on **5-Phenylcinnoline** is limited, this document synthesizes information on the parent cinnoline scaffold with established principles of organic chemistry to offer valuable insights for researchers and scientists.

Core Molecular Attributes

5-Phenylcinnoline is a derivative of cinnoline, a bicyclic aromatic heterocycle. The defining feature of **5-Phenylcinnoline** is the substitution of a phenyl group at the 5th position of the cinnoline ring structure.

Chemical Structure and Nomenclature

The foundational structure is cinnoline, a diazanaphthalene with nitrogen atoms at positions 1 and 2.^{[1][2]} The addition of a phenyl ring at the C5 position yields **5-Phenylcinnoline**.

Caption: Chemical structure of **5-Phenylcinnoline**.

Physicochemical Properties

The molecular formula and weight are fundamental parameters for any drug development candidate. Based on the structure of cinnoline ($C_8H_6N_2$)[1][2][3], the addition of a phenyl group (C_6H_5) in place of a hydrogen atom results in the following:

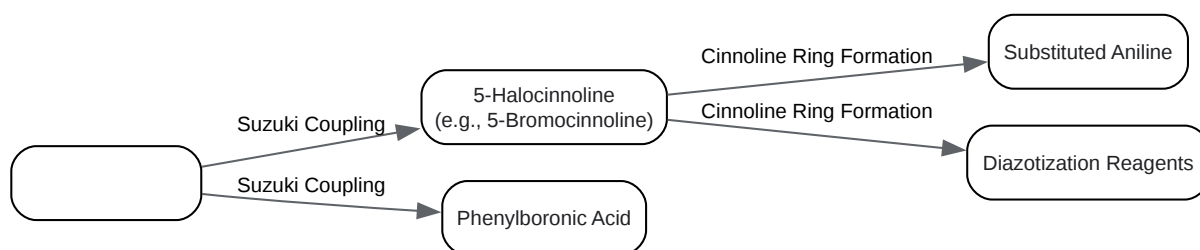
Property	Value	Source
Molecular Formula	$C_{14}H_{10}N_2$	Deduced from Cinnoline Structure[1]
Molecular Weight	206.25 g/mol	Calculated

Synthesis and Manufacturing Considerations

While a specific, optimized synthesis for **5-Phenylcinnoline** is not readily available in public literature, established methods for creating substituted cinnolines can be adapted. The Richter cinnoline synthesis is a classic method for forming the cinnoline ring system.[4] Modern approaches often involve transition-metal-catalyzed cross-coupling reactions to introduce the phenyl group.

Proposed Retrosynthetic Pathway

A plausible synthetic strategy would involve the synthesis of a substituted cinnoline precursor, followed by the introduction of the phenyl group.



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Caption: A proposed retrosynthetic pathway for **5-Phenylcinnoline**.

General Experimental Protocol for Suzuki Coupling

This protocol is a generalized procedure for the palladium-catalyzed cross-coupling of a halocinnoline with phenylboronic acid. Optimization of catalysts, ligands, bases, and solvents is crucial for achieving high yields and purity.

- **Reaction Setup:** In a clean, dry reaction vessel, combine 5-halocinnoline (1.0 eq), phenylboronic acid (1.2 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq), and a suitable base (e.g., K_2CO_3 , 2.0 eq).
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane) and an aqueous solution.
- **Reaction Execution:** Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80-120 °C. Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction mixture and perform an aqueous work-up. Extract the product with a suitable organic solvent. The combined organic layers are then dried, filtered, and concentrated. The crude product is purified using column chromatography to yield the desired **5-Phenylcinnoline**.

Potential Pharmacological Significance

The cinnoline scaffold is recognized for its diverse pharmacological activities.^{[5][6][7][8]} The introduction of a phenyl group can significantly modulate the biological properties of the parent molecule, potentially enhancing its efficacy and target specificity.

Rationale for Phenyl Substitution

The phenyl group can influence a molecule's pharmacokinetic and pharmacodynamic properties in several ways:

- **Increased Lipophilicity:** This can enhance membrane permeability and oral bioavailability.
- **Pi-Stacking Interactions:** The aromatic phenyl ring can engage in π - π stacking interactions with biological targets, such as enzymes or receptors, potentially increasing binding affinity.

- Metabolic Stability: The phenyl group can influence the metabolic profile of the compound.

Therapeutic Areas of Interest

Cinnoline derivatives have been investigated for a range of therapeutic applications, including:

- Oncology: Certain cinnoline compounds have demonstrated anti-cancer properties.[\[6\]](#)
- Infectious Diseases: Antibacterial and antifungal activities have been reported for some cinnoline derivatives.[\[6\]](#)[\[9\]](#)
- Inflammation: Anti-inflammatory properties have also been observed.[\[7\]](#)

Analytical Characterization

Comprehensive analytical characterization is essential to confirm the identity, purity, and stability of **5-Phenylcinnoline**.

Technique	Expected Observations
^1H NMR	Aromatic protons of both the cinnoline and phenyl rings would be observed in the downfield region (typically 7-9 ppm). The integration of these signals would correspond to the number of protons on each ring.
^{13}C NMR	Resonances corresponding to the 14 carbon atoms of the molecule would be present. The chemical shifts would be indicative of the aromatic nature of the carbon atoms.
Mass Spectrometry	The molecular ion peak corresponding to the calculated molecular weight of 206.25 g/mol would be a key identifier.
Infrared (IR) Spectroscopy	Characteristic absorption bands for C-H stretching of the aromatic rings and C=C and C=N stretching within the heterocyclic system would be expected.
High-Performance Liquid Chromatography (HPLC)	A single, sharp peak under optimized conditions would indicate the purity of the compound.

Conclusion

5-Phenylcinnoline represents a promising, yet underexplored, scaffold for drug discovery. Based on the known biological activities of cinnoline derivatives, this compound warrants further investigation. The synthetic pathways and analytical methods outlined in this guide provide a solid foundation for researchers to synthesize, purify, and characterize **5-Phenylcinnoline**, paving the way for future studies into its pharmacological potential.

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